Technical Guide: Solubility Profile of 4-Chloro-3-hydroxypyridine-2-carboxylic Acid

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Compound of Interest	
Compound Name:	*4-Chloro-3-hydroxypyridine-2-carboxylic acid*
CAS No.:	*348635-39-2*
Cat. No.:	*B2883352*

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Executive Summary

4-Chloro-3-hydroxypyridine-2-carboxylic acid (CAS: 348635-39-2) presents a distinct solubility challenge typical of substituted picolinic acids. For research and drug development applications, DMSO (Dimethyl sulfoxide) is the superior solvent for preparing high-concentration stock solutions (>50 mM), driven by its ability to disrupt strong intermolecular zwitterionic lattices.

In contrast, Water is a poor solvent for the free acid form at neutral pH due to the formation of stable, insoluble zwitterionic aggregates. Aqueous solubility is strictly pH-dependent; the compound requires conversion to its cationic (pH < 2) or anionic (pH > 8) forms to achieve practical concentrations.

Critical Recommendation: Always prepare primary stock solutions in anhydrous DMSO. Use aqueous buffers only for final dilutions, ensuring the final pH prevents precipitation (crash-out).

Physicochemical Profile & Solubility Mechanics[1]

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To master the dissolution of this compound, one must understand the competition between its crystal lattice energy and the solvation energy.

Molecular Drivers

- Zwitterionic Character: Like its parent 3-hydroxypicolinic acid, this molecule exists as a zwitterion in the crystalline state (proton transfer from -COOH to the pyridine N). This creates a high-energy crystal lattice stabilized by electrostatic forces and

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  stacking, which neutral water cannot easily break.

- Intramolecular Hydrogen Bonding: The 3-hydroxy group forms a strong intramolecular hydrogen bond with the 2-carboxylate (or carbonyl) oxygen. This "locks" the molecule, reducing its polarity and making it less willing to interact with water molecules.

- Chlorine Substituent: The C4-chlorine atom increases lipophilicity (Calculated LogP ~1.14) compared to the non-chlorinated parent, further reducing intrinsic water solubility while enhancing solubility in organic polar aprotic solvents like DMSO.

Data Summary Table

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Property	Value / Characteristic	Implication for Solubility
Molecular Weight	173.55 g/mol	Small molecule; kinetics of dissolution are fast if thermodynamically favorable.
LogP (Calc)	~1.14	Moderately lipophilic. Prefers organic phases over neutral aqueous phases.
pKa (Acidic)	~2.0 – 2.5 (COOH)	Below pH 2, species is cationic (soluble).
pKa (Basic)	~8.0 – 9.0 (OH/NH)	Above pH 8, species is anionic (soluble).
DMSO Solubility	High (est. >50 mg/mL)	Preferred. Aprotic nature disrupts lattice without proton exchange.
Water Solubility	Low (<1 mg/mL at pH 7)	Poor. High risk of precipitation at physiological pH.

Solvation Mechanism Visualization

The following diagram illustrates the mechanistic difference between DMSO and Water solvation for this compound.

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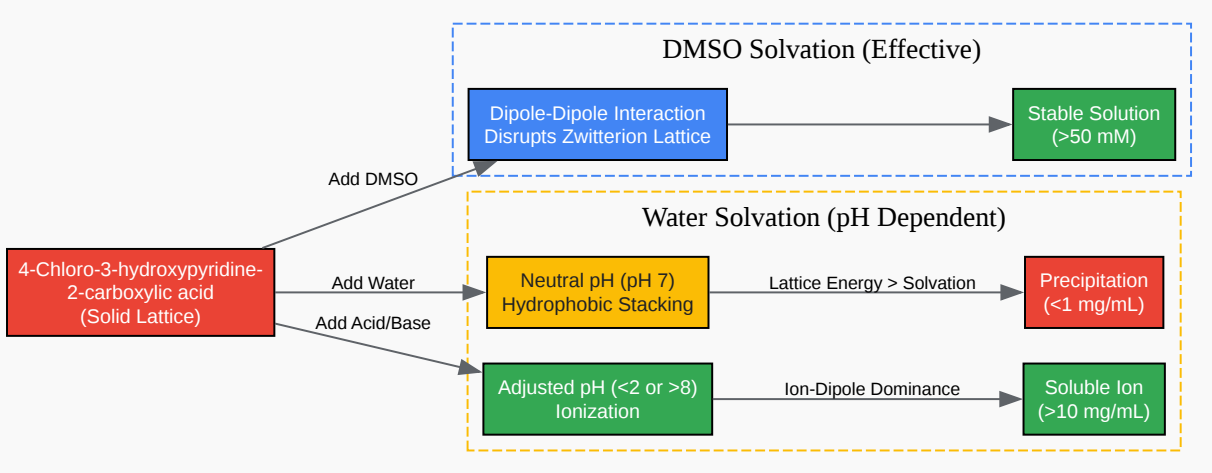

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Figure 1: Comparative solvation mechanisms. DMSO effectively solvates the neutral/zwitterionic form, whereas water requires ionization to overcome lattice energy.

Experimental Protocols

Protocol A: Preparation of Master Stock Solution (DMSO)

Objective: Create a stable, high-concentration stock for long-term storage.

- Weighing: Weigh the target amount of **4-Chloro-3-hydroxypyridine-2-carboxylic acid** solid.
  - Example: To prepare 10 mL of 50 mM stock, weigh 86.8 mg.
- Solvent Addition: Add anhydrous DMSO (Dimethyl sulfoxide, ≥99.9%) to the vial.
  - Note: Do not use "wet" DMSO (stored loosely capped), as absorbed water can reduce solubility.
- Dissolution: Vortex vigorously for 30-60 seconds.

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- Observation: The solid should dissolve rapidly to form a clear, slightly yellow solution.
- Troubleshooting: If particles remain, sonicate at 40°C for 5 minutes.

- Storage: Aliquot into amber glass vials. Store at -20°C.
  - Stability:[1][2] Stable for >6 months if protected from moisture.

Protocol B: Aqueous Dissolution (For Acute Use Only)

Objective: Prepare an aqueous solution for immediate biological assays.

- Suspension: Suspend the solid in water (it will likely remain cloudy/opaque).
- pH Adjustment (The "Tickle" Method):
  - For Basic Solution: Dropwise add 1M NaOH while vortexing. The solution will clear as the carboxylic acid and phenol deprotonate (forming the di-anion).
  - For Acidic Solution: Dropwise add 1M HCl. The solution will clear as the pyridine nitrogen protonates (forming the cation).
- Back-Titration (Risky): If you attempt to bring the pH back to 7.4, the compound may precipitate.
  - Workaround: Keep the stock at pH > 8 or < 3, and rely on the buffering capacity of your assay medium (e.g., PBS) to neutralize the small volume of added stock.

Decision Logic for Solvent Selection

Use the following logic flow to determine the correct solvent strategy for your specific experiment.

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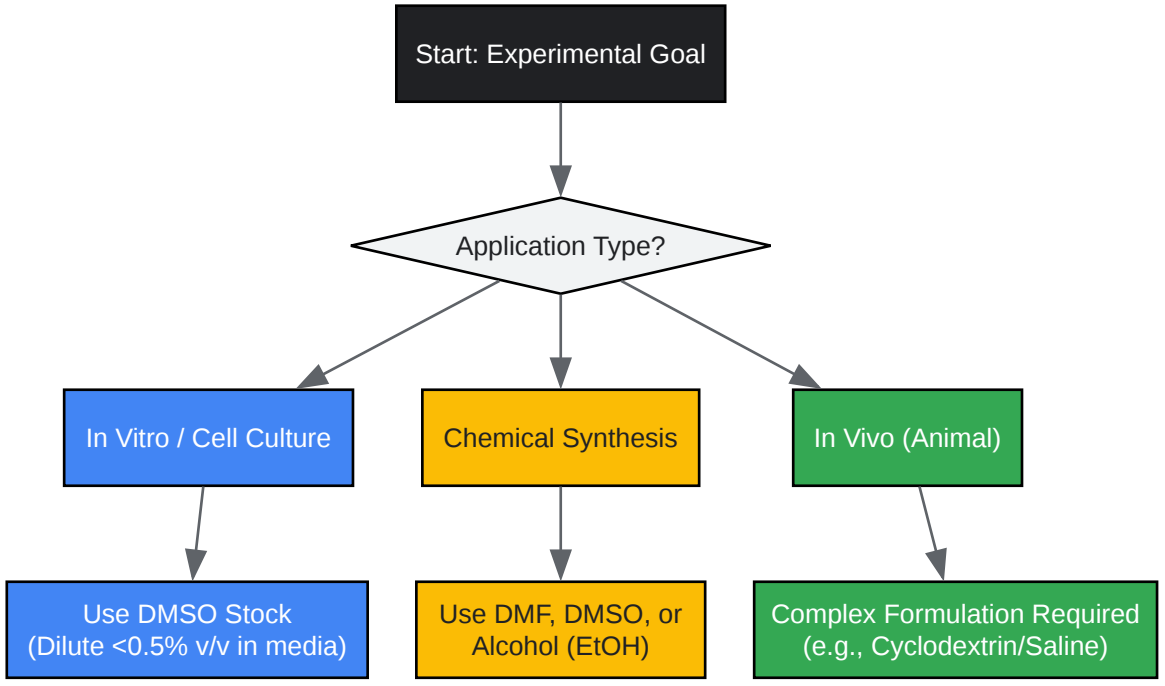

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Figure 2: Decision matrix for solvent selection based on experimental application.

Troubleshooting & Optimization ("Crash Out")

A common failure mode is "Crash Out"—precipitation when a DMSO stock is diluted into aqueous media (e.g., PBS or cell culture media).

Why it happens: When the DMSO (solubilizer) is diluted, the solvent environment becomes predominantly aqueous. If the pH of the media is near the isoelectric point (pI) of the compound (likely near pH 4-5 for this molecule), the zwitterion forms and precipitates.

Mitigation Strategy:

- Warm the Media: Pre-warm the culture media/buffer to 37°C before adding the DMSO stock.
- Vortex Immediately: Do not let the DMSO drop sit on top of the media. Vortex immediately upon addition.
- Limit Concentration: Ensure the final concentration in the aqueous phase does not exceed the thermodynamic solubility limit (likely <100 µM for the neutral form).

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- Check Salt Form: If purchasing new material, check if a Hydrochloride (HCl) salt version is available. The HCl salt is significantly more water-soluble than the free acid described here.

References

- PubChem. (2025).[3][4][5] **4-Chloro-3-hydroxypyridine-2-carboxylic acid** (Compound Summary). National Library of Medicine. [Link](Data inferred from parent 3-hydroxypicolinic acid structure and properties).

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Sources

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 4-Hydroxy-2-pyridinecarboxylic Acid | C6H5NO3 | CID 735149 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Hydroxypicolinic Acid | C6H5NO3 | CID 13401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-(Hydroxymethyl)pyridine-2-carboxylic acid | C7H7NO3 | CID 22645434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 4-Chloro-3-hydroxypyridine-2-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2883352/docs#technical-guide-solubility-profile-of-4-chloro-3-hydroxypyridine-2-carboxylic-acid]

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